

An In-depth Technical Guide to the Fundamental Properties of Stearoyl Glutamic Acid

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Compound of Interest

Compound Name: Stearoyl glutamic acid

CAS No.: 3397-16-8

Cat. No.: B1671662

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Stearoyl Glutamic Acid is an acylated amino acid derivative, formed by the covalent linkage of stearic acid, a long-chain saturated fatty acid, with the amino group of glutamic acid.[1] This modification confers amphiphilic properties to the molecule, with the stearyl chain providing a hydrophobic character and the glutamic acid moiety contributing a hydrophilic nature.[2] These characteristics make **Stearoyl Glutamic Acid** and its salts valuable in various applications, particularly in the cosmetic and pharmaceutical industries as emulsifiers, surfactants, and skin-conditioning agents.[3][4] This technical guide provides a comprehensive overview of the fundamental properties of **Stearoyl Glutamic Acid**, including its chemical and physical characteristics, synthesis and purification methods, and biological significance, with a focus on its relevance to research and drug development.

Chemical and Physical Properties

Stearoyl Glutamic Acid is a white to off-white solid powder with a mild fatty odor.[3] Its unique structure, combining a fatty acid and an amino acid, results in a molecule with surface-active

properties.^[1] A summary of its key chemical and physical properties is presented in the tables below.

Table 1: General Chemical Properties of Stearoyl Glutamic Acid

Property	Value	Reference(s)
IUPAC Name	(2S)-2-(octadecanoylamino)pentanedioic acid	^[1] ^[5]
Synonyms	N-Stearoyl-L-glutamic acid	^[1] ^[6]
CAS Number	3397-16-8	^[1] ^[3]
Molecular Formula	C ₂₃ H ₄₃ NO ₅	^[1] ^[5]
Molecular Weight	413.6 g/mol	^[1] ^[5]
Appearance	White to off-white solid powder	^[3]
Odor	Mild fatty odor	^[3]

Table 2: Physicochemical Properties of Stearoyl Glutamic Acid

Property	Value	Reference(s)
Melting Point	90–100°C	^[3]
Solubility	Soluble in DMSO. ^[1] ^[5] Easily soluble in water. ^[3]	^[1] ^[3] ^[5]
pH (1% solution)	4.5 – 6.0	^[3]
HLB Value	Approximately 12 (ideal for O/W emulsions)	^[3]
pKa (Strongest Acidic)	3.62 (Predicted)	^[7]

Synthesis and Purification

The most common method for synthesizing **Stearoyl Glutamic Acid** is the Schotten-Baumann reaction.^[1] This involves the acylation of glutamic acid with stearoyl chloride in an aqueous medium, typically in the presence of a base to neutralize the hydrochloric acid byproduct.^{[1][8]}

Experimental Protocol: Synthesis via Schotten-Baumann Reaction

Materials:

- L-glutamic acid
- Stearoyl chloride
- Sodium hydroxide (NaOH)
- Acetone
- Water
- Hydrochloric acid (HCl) for acidification
- Organic solvent (e.g., ethyl acetate) for extraction

Procedure:

- Dissolve L-glutamic acid in an aqueous solution of sodium hydroxide. The stoichiometry should be calculated to neutralize the carboxyl groups of glutamic acid and the HCl generated during the reaction.
- In a separate flask, dissolve stearoyl chloride in a water-miscible organic solvent such as acetone.^[9]
- Cool both solutions in an ice bath.
- Slowly add the stearoyl chloride solution to the glutamic acid solution with vigorous stirring, while maintaining the temperature below 10°C.

- Continue stirring for 2-4 hours at room temperature to ensure the reaction goes to completion.
- Acidify the reaction mixture with hydrochloric acid to a pH of approximately 2-3 to precipitate the N-stearoyl-L-glutamic acid.
- Collect the precipitate by vacuum filtration and wash it with cold water to remove inorganic salts.
- The crude product can be purified by recrystallization from a suitable solvent system, such as an ethanol/water mixture.^[1]
- Dry the purified product under vacuum.

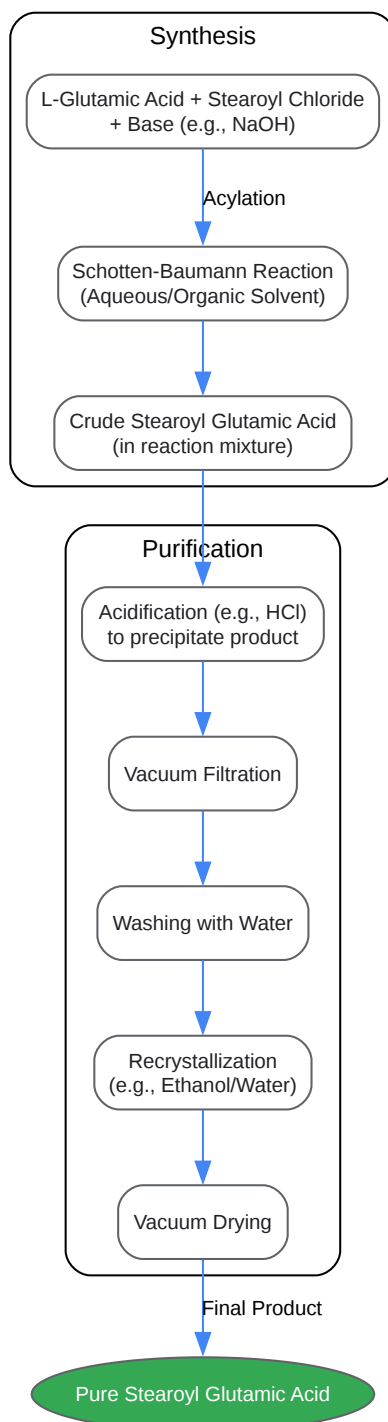
Alternative Synthesis Routes

Other reported methods for the synthesis of N-acyl amino acids include:

- Direct Acylation: Utilizing stearic acid directly with an activated form of glutamic acid.^[1]
- Microwave-Assisted Synthesis: Employing microwave irradiation to enhance reaction rates and yields.^[1]

The following diagram illustrates a general workflow for the synthesis and purification of **Stearoyl Glutamic Acid**.

Synthesis and Purification Workflow of Stearoyl Glutamic Acid

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis and purification of **Stearoyl Glutamic Acid**.

Biological Functions and Signaling

While **Stearoyl Glutamic Acid** itself has not been extensively studied as a signaling molecule, it belongs to the broader class of N-acyl amino acids (NAAs), which are recognized as endogenous signaling lipids.^[7] NAAs are part of the "endocannabinoidome," a complex signaling system involved in various physiological processes.^[7]

N-acyl amides, in general, have been shown to play roles in:

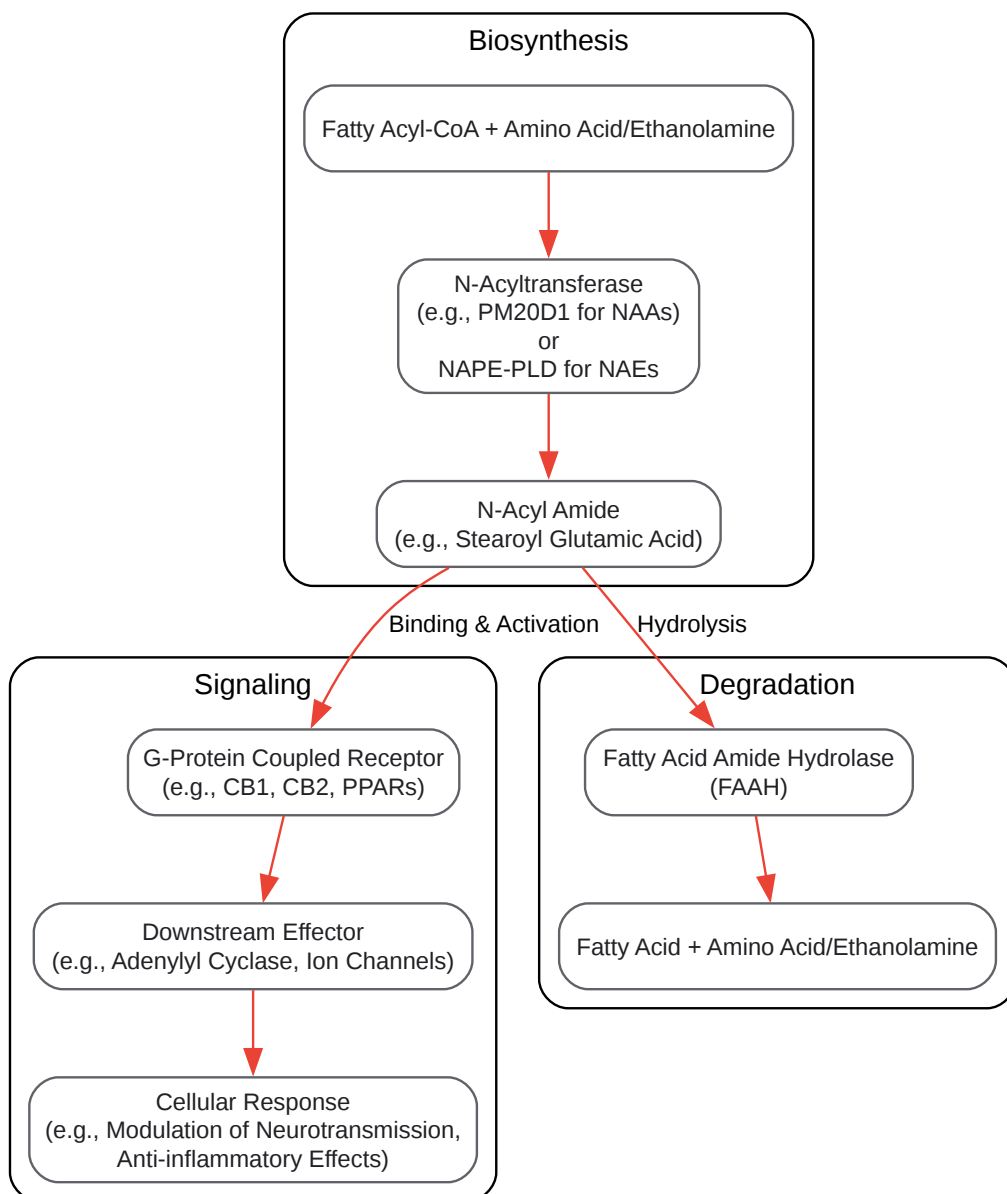
- Cardiovascular activity
- Metabolic homeostasis
- Memory and cognition
- Pain and inflammation
- Cell migration^[7]

The signaling actions of N-acyl amides can be mediated through various receptors, including G-protein coupled receptors (GPCRs).^[9] For instance, some N-acyl amides interact with cannabinoid receptors (CB1 and CB2) and peroxisome proliferator-activated receptors (PPARs).^{[2][10]}

The biosynthesis of endogenous N-acyl amides can occur through several pathways. A prominent pathway for the formation of N-acyl ethanolamines (NAEs), a related class of compounds, involves the hydrolysis of N-acyl-phosphatidylethanolamine (NAPE) by a specific phospholipase D (NAPE-PLD).^[3] The degradation of many N-acyl amides is primarily carried out by the enzyme fatty acid amide hydrolase (FAAH).^[7]

The following diagram illustrates a generalized signaling pathway for N-acyl amides.

Generalized N-Acyl Amide Signaling Pathway

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Caption: Generalized signaling pathway for N-acyl amides.

It is important to note that the specific involvement of exogenously supplied **Stearoyl Glutamic Acid** in these endogenous signaling pathways is not yet well-characterized and requires further investigation.

Applications in Research and Drug Development

The amphiphilic nature and biocompatibility of **Stearoyl Glutamic Acid** make it a promising excipient in drug delivery systems. Its emulsifying properties can be utilized to formulate stable oil-in-water emulsions for the delivery of hydrophobic drugs.[3] Furthermore, its ability to form lamellar liquid crystalline structures may be exploited for controlled-release applications.[2]

As a derivative of a naturally occurring amino acid and fatty acid, **Stearoyl Glutamic Acid** is generally considered to be of low toxicity.[5] However, as with many surfactants, it can cause skin irritation at high concentrations, and some studies have reported allergic contact dermatitis in sensitive individuals.[1]

Conclusion

Stearoyl Glutamic Acid is a versatile molecule with well-defined chemical and physical properties that make it suitable for a range of applications, particularly in formulations requiring emulsification and stabilization. While its role as an excipient is established, its potential as a bioactive molecule, by virtue of its classification as an N-acyl amino acid, warrants further exploration. A deeper understanding of its interaction with biological systems, including its metabolic fate and potential to modulate signaling pathways, will be crucial for advancing its use in drug development and other biomedical applications.

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